

Optimizing reaction conditions for the synthesis of 6-aryl-6-oxohexanoic acids

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Compound of Interest

Compound Name: 6-(2,5-Dichlorophenyl)-6-oxohexanoic acid

Cat. No.: B1360705

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Technical Support Center: Synthesis of 6-Aryl-6-Oxohexanoic Acids

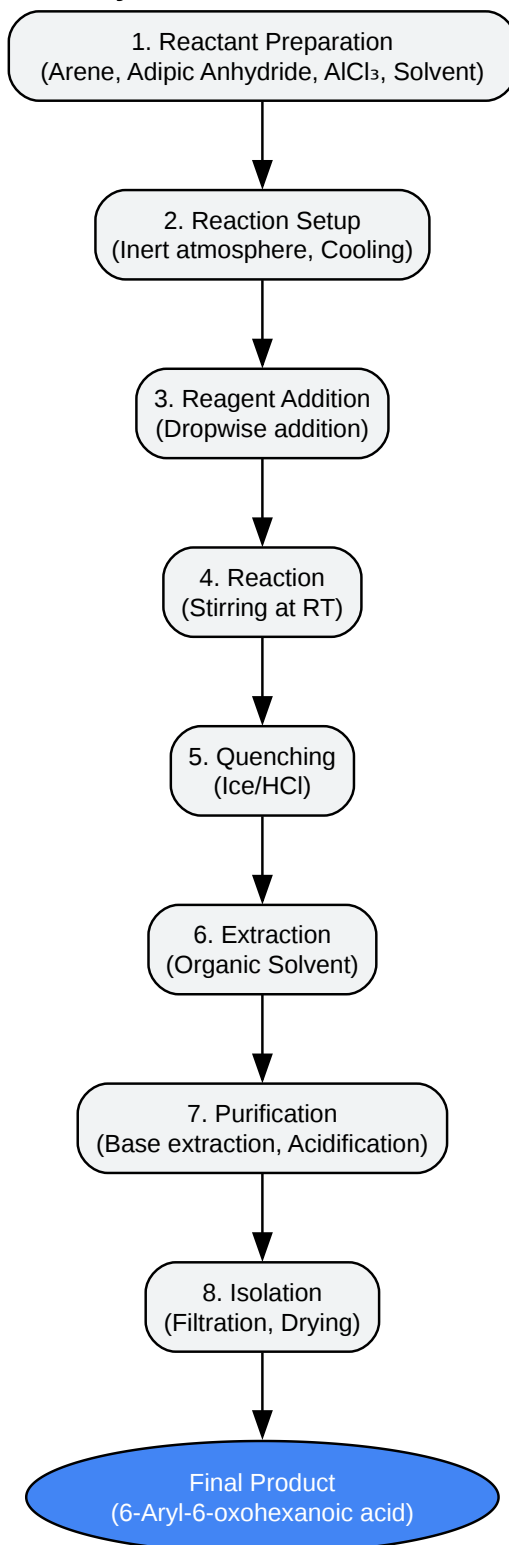
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the synthesis of 6-aryl-6-oxohexanoic acids.

I. Synthesis Overview: The Friedel-Crafts Acylation Approach

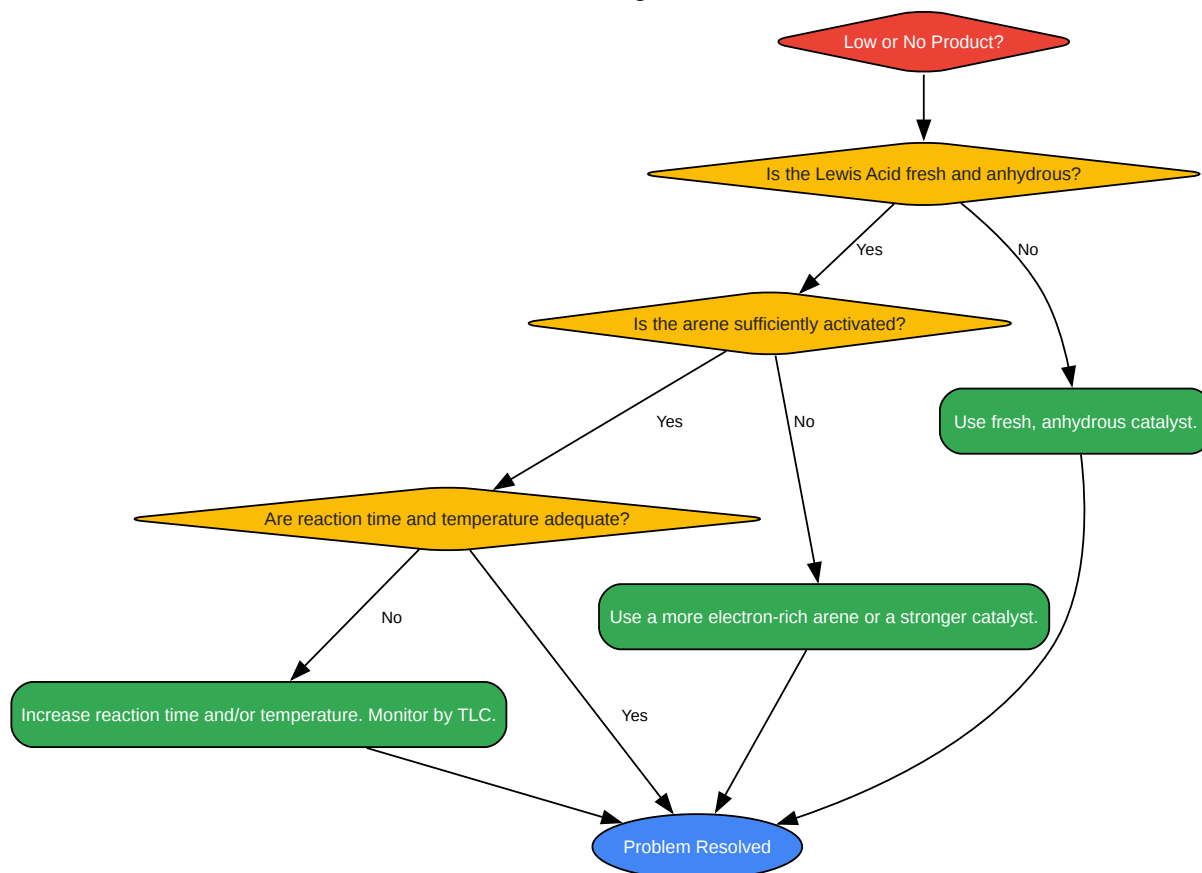
The most common and direct method for synthesizing 6-aryl-6-oxohexanoic acids is the Friedel-Crafts acylation of an aromatic compound with a derivative of adipic acid, such as adipic anhydride or adipoyl chloride. This electrophilic aromatic substitution reaction introduces the 6-oxohexanoyl group onto the aromatic ring.

Reaction Scheme:

Synthesis Workflow



Troubleshooting Flowchart



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